

Personal protective equipment for handling Pravastatin Lactone-D3

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Compound of Interest

Compound Name: Pravastatin Lactone-D3

Cat. No.: B562803

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Essential Safety and Handling Guide for Pravastatin Lactone-D3

This guide provides crucial safety, handling, and disposal information for **Pravastatin Lactone-D3**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure safe laboratory practices when working with this compound.

Compound Information: **Pravastatin Lactone-D3** is the deuterated form of Pravastatin Lactone, a metabolite of the HMG-CoA reductase inhibitor, Pravastatin.^{[1][2]} It is intended for research use only.^{[1][3]} While specific hazard data for the deuterated form is limited, the unlabeled compound, Pravastatin Lactone, is classified as an irritant.^[4] Therefore, handling should proceed with the assumption that the compound is hazardous, and appropriate precautions must be taken to avoid exposure through skin contact, inhalation, or ingestion.^{[5][6]}

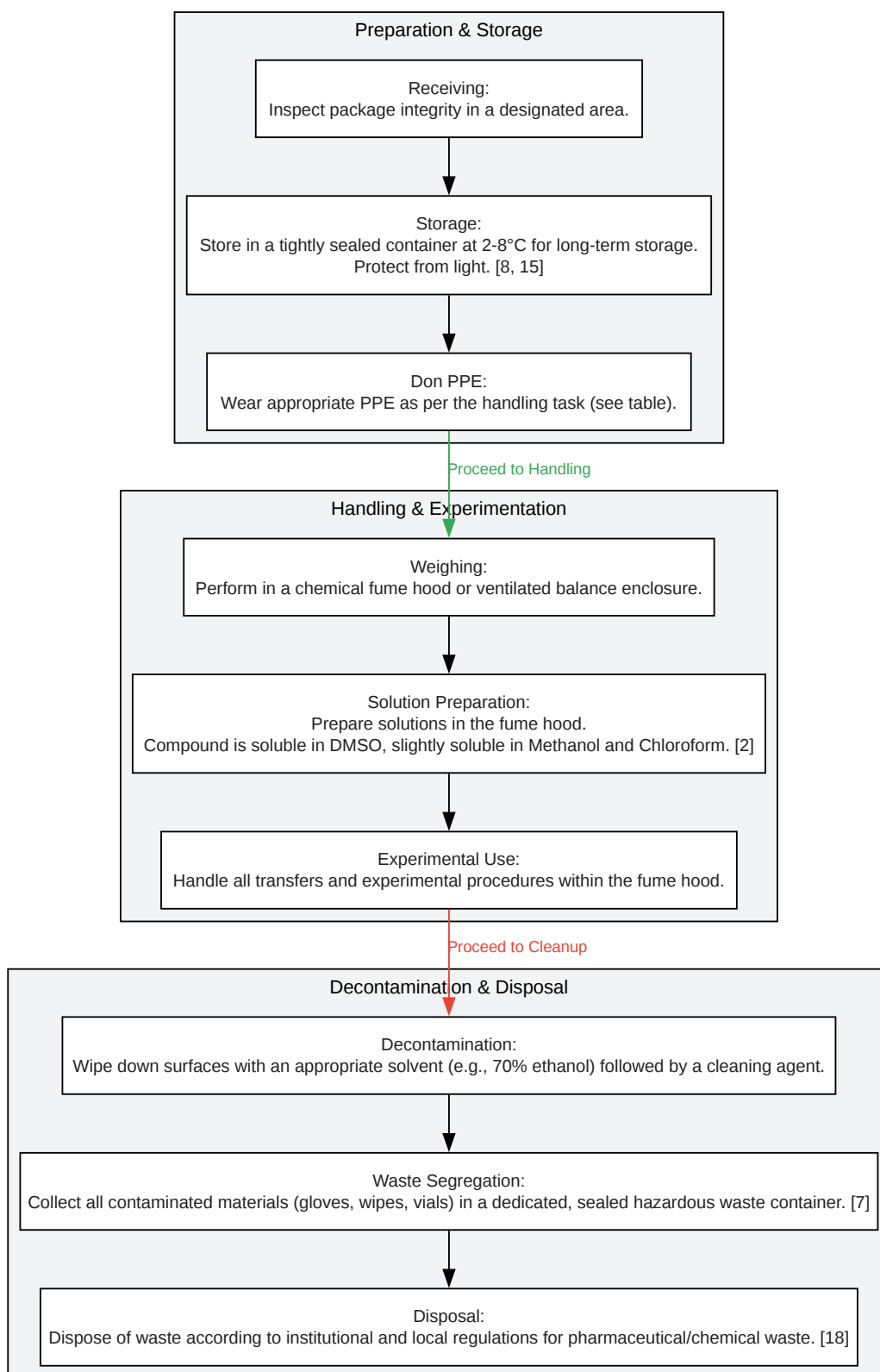
Personal Protective Equipment (PPE) and Safety Measures

A comprehensive approach to personal protection is essential to minimize exposure to **Pravastatin Lactone-D3**. The following table summarizes the recommended PPE for various laboratory situations.

Situation	Required Personal Protective Equipment & Safety Measures	Rationale
Receiving & Unpacking	Lab coat, single pair of chemotherapy gloves.[7]	To protect against potential external contamination of packaging.
General Laboratory Use (e.g., transport)	Safety goggles with side-shields, lab coat, and a single pair of chemotherapy gloves. [7][8]	To prevent accidental eye and skin contact with the chemical. [8]
Weighing and Preparing Solutions	In addition to general PPE: double gloves (chemotherapy-grade), disposable gown, N95 respirator (or higher), and face shield.[7][9] Work must be conducted in a certified chemical fume hood or other ventilated enclosure.	To avoid inhalation of fine powders or aerosols and provide full-face protection from splashes.[7][8]
Risk of Splashing	A face shield must be worn in addition to safety goggles.[8]	To provide full-face protection from splashes during procedures like vortexing or sonicating.
Large Spills (>100 mg)	In addition to the above: impervious coveralls and two pairs of shoe covers.[7][9]	To protect the body from extensive skin contact during cleanup.
Emergency Situations	An accessible safety shower and eyewash station are critical.[8]	For immediate decontamination in case of accidental exposure.

Operational Plan for Safe Handling

A systematic approach to handling **Pravastatin Lactone-D3** is crucial for laboratory safety. The following workflow outlines the key steps from receipt to disposal.



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References

- 1. scbt.com [scbt.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. clearsynth.com [clearsynth.com]
- 4. Pravastatin lactone | C₂₃H₃₄O₆ | CID 9931182 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. stacks.cdc.gov [stacks.cdc.gov]
- 6. gerpac.eu [gerpac.eu]
- 7. pharmacytimes.com [pharmacytimes.com]
- 8. benchchem.com [benchchem.com]
- 9. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
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